6-Aminopyrazine-2-carboxamide: Technical Profile & Safety Guide[1]

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Compound of Interest

Compound Name:	*6-Aminopyrazine-2-carboxamide*
CAS No.:	*33332-49-9*
Cat. No.:	*B3351089*

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PubChem CID: 45084067 CAS Registry Number: 33332-49-9 Chemical Formula: $C_5H_6N_4O$ Molecular Weight: 138.13 g/mol [1]

Part 1: Executive Technical Summary[1]

6-Aminopyrazine-2-carboxamide is a functionalized pyrazine derivative primarily utilized as a high-value intermediate in the synthesis of antiviral agents and nitrogen-containing heterocycles.[1] It is structurally significant as a positional isomer of the Favipiravir (T-705) precursor (3-aminopyrazine-2-carboxamide) and serves as a scaffold for developing 6-substituted pyrazine-2-carboxamide analogs.[1]

For researchers, the utility of this compound lies in the C6-amino group, which acts as a versatile handle for nucleophilic substitution or Sandmeyer-type transformations, allowing the introduction of halogens (F, Cl, Br) or hydroxyl groups at the 6-position—a key pharmacophore region in RNA polymerase inhibitors.[1]

Critical Distinction: Researchers must distinguish this compound from its isomer, 3-aminopyrazine-2-carboxamide (CAS 32587-10-3), which is the direct starting material for

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Favipiravir.[1] Confusion between the 3-amino and 6-amino isomers is a common procurement error that leads to failed synthetic routes.[1]

Part 2: Chemical Identity & Physicochemical Properties[1][2][3][4]

Nomenclature & Identifiers

Property	Data
IUPAC Name	6-Aminopyrazine-2-carboxamide
Common Synonyms	6-Amino-2-pyrazinecarboxamide; 2-Amino-6-carbamoylpyrazine
PubChem CID	
CAS Number	33332-49-9
InChI Key	LEUHGHBIVGABDQ-UHFFFAOYSA-N (Isomer specific)

Physicochemical Data

Parameter	Value	Experimental Context
Appearance	Pale yellow to off-white solid	Sensitive to light oxidation.[1]
Melting Point	218–222 °C (dec.)	Decomposes upon melting; avoid aggressive heating.
Solubility	DMSO, Methanol (Moderate)	Poor solubility in non-polar solvents (Hexane, DCM).
pKa (Calc.)	~2.5 (Pyrazine N), ~13 (Amide)	Weakly basic; protonates at N4 under acidic conditions.

Part 3: Safety & Toxicology Profile (GHS)[1]

Signal Word:WARNING

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As a research chemical with limited specific toxicological data, **6-Aminopyrazine-2-carboxamide** is classified under the "Precautionary Principle" for nitrogenous heterocycles.[1] It is an irritant and a potential sensitizer.

Hazard Statements (GHS-US/EU)[1]

- H315: Causes skin irritation.[2][3][4][5][6]
- H319: Causes serious eye irritation.[2][3][4][6][7]
- H335: May cause respiratory irritation.[2][4][5][6]
- Note: While not explicitly classified as teratogenic like its analog T-705, it should be handled with Category 2 Reproductive Toxicity protocols due to structural similarity.[1]

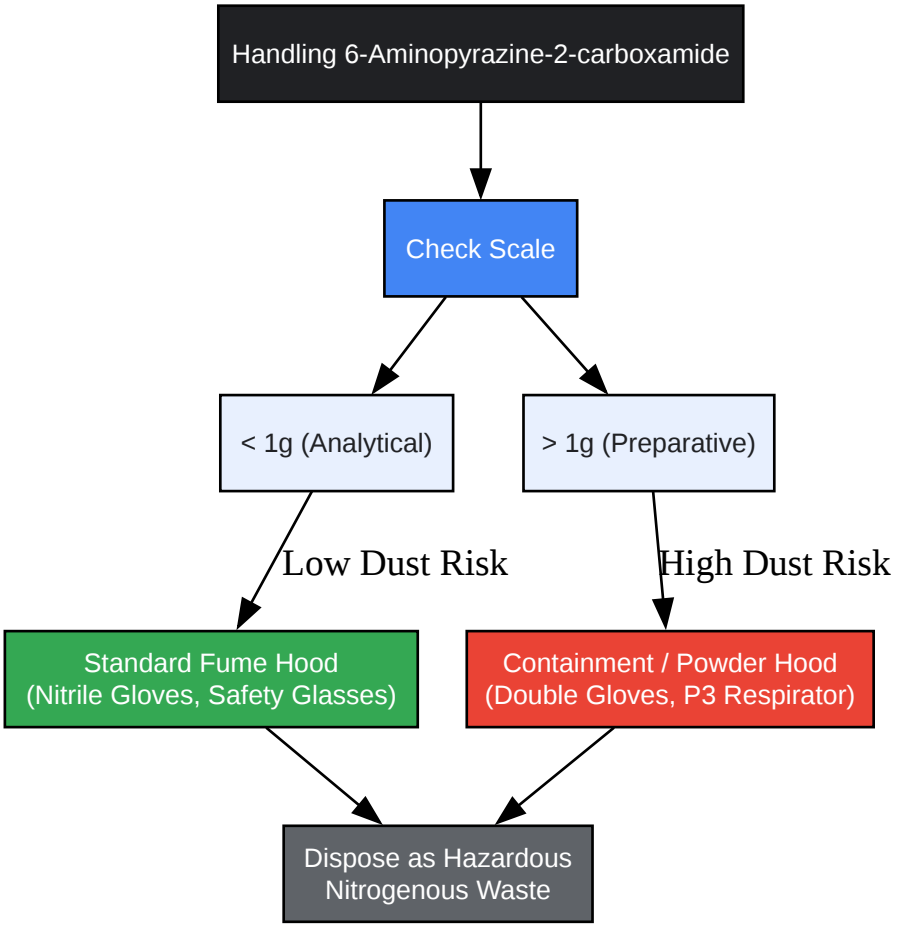
Precautionary Protocols

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][4][5][6][7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3][4][5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[4][6] Remove contact lenses if present and easy to do.[4][5][6][7] Continue rinsing.[4][5][6][7]

Handling Decision Tree (DOT Visualization)

The following diagram outlines the decision logic for handling this compound based on procedure scale and risk.

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Caption: Risk-based handling workflow for **6-Aminopyrazine-2-carboxamide** to minimize inhalation exposure.

Part 4: Synthesis & Applications in Drug Development[1]

Role in Medicinal Chemistry

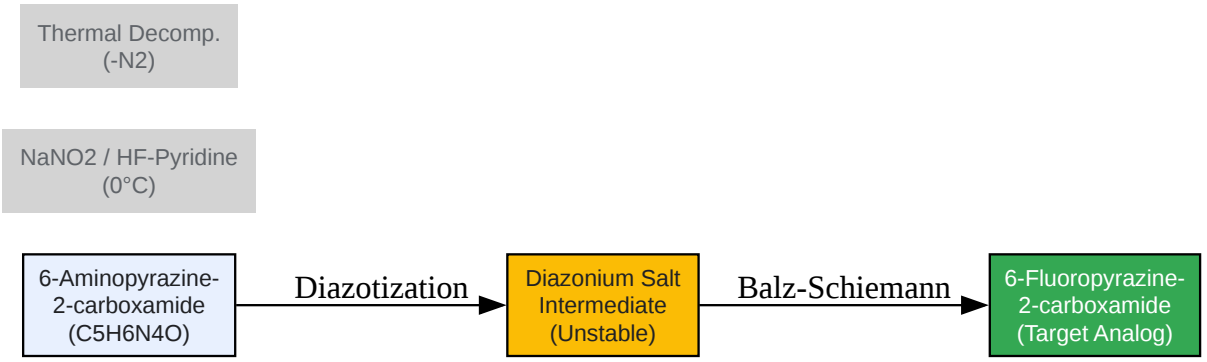
6-Aminopyrazine-2-carboxamide is primarily used to access 6-functionalized pyrazines.[1] The amino group at C6 is electronically coupled to the pyrazine nitrogens, making it less nucleophilic than a standard aniline but suitable for Sandmeyer reactions.

Key Transformation: Conversion of the C6-Amino group to C6-Fluoro, C6-Chloro, or C6-Hydroxy moieties.[1] This is critical for generating structure-activity relationship (SAR) libraries around the Favipiravir scaffold.[1]

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Synthetic Pathway Visualization

The diagram below illustrates the conversion of **6-Aminopyrazine-2-carboxamide** into a 6-fluoro derivative (a T-705 analog) via a diazonium intermediate.[1]



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Caption: Synthetic route for converting 6-amino precursor to 6-fluoro analog via Balz-Schiemann reaction.

Experimental Protocol: Diazotization (General Procedure)

Note: This protocol assumes a standard conversion to a 6-chloro derivative.[1]

- Dissolution: Dissolve 1.0 eq of **6-Aminopyrazine-2-carboxamide** in concentrated HCl (5 mL/mmol) at 0°C.
- Diazotization: Dropwise add $NaNO_2$ (1.2 eq) in water, maintaining temperature < 5°C. The solution will turn yellow/orange.
- Substitution: For chlorination, add CuCl (1.1 eq) slowly. For fluorination (analogous to T-705 synthesis), use HF-Pyridine or HBF_4 followed by thermal decomposition.[1]
- Quench: Neutralize with Na_2CO_3 and extract with Ethyl Acetate.
- Purification: Recrystallize from Ethanol/Water.

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Part 5: Storage & Stability[1]

- Storage Condition: Store at 2–8°C (Refrigerated).
- Atmosphere: Inert gas (Argon or Nitrogen) recommended. The amino group is susceptible to slow oxidation in air.
- Incompatibility: Strong oxidizing agents, acid chlorides, and anhydrides.

References

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